

amitriptyline hydrochloride environmental fate vapor pressure Henry's Law constant

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Compound Focus: Amitriptyline Hydrochloride

CAS No.: 549-18-8

Cat. No.: S518677

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Physical-Chemical Properties & Environmental Fate

The following table consolidates data from the Pesticide Properties DataBase (PPDB) and other sources [1] [2] [3]:

Property	Value	Conditions / Notes	Classification
Water Solubility	10.84 mg/L	At 25 °C, unverified data [1] [3]	Moderate
Octanol-Water Partition Coefficient (Log P)	5.0	Unverified data [1] [3]	High
Dissociation Constant (pKa)	9.4	[2]	-
Melting Point	196-198 °C	[1] [2]	-
Vapor Pressure	No data	[1] [2] [3]	-
Henry's Law Constant	No data	[1] [2] [3]	-

Property	Value	Conditions / Notes	Classification
General Biodegradability	Not readily biodegradable	[1]	-
Soil Degradation (DT ₅₀)	No data	[1] [2]	-
Bio-concentration Factor (BCF)	No data	[1] [2]	-

Experimental Protocols for Ecotoxicology Studies

The following are methodologies from recent studies investigating the effects of amitriptyline on aquatic organisms.

Protocol: Effects on Freshwater Gastropod (*Biomphalaria glabrata*)

This study examined sub-lethal effects on feeding and reproduction [4].

- **Test Organism:** Freshwater gastropod, *Biomphalaria glabrata*.
- **Exposure Regimen:** A 28-day semi-static or flow-through exposure to environmentally relevant concentrations of amitriptyline (0, 10, 100, 500, and 1000 ng/L).
- **Endpoint Measurements:**
 - **Feeding:** Food intake was measured and quantified.
 - **Reproduction:** The number of egg masses and eggs laid were counted.
 - **Biomonitoring:** A novel extraction method was used to determine the actual concentration of amitriptyline in the exposure water and the hemolymph (blood equivalent) of the snails to correlate internal dose with effect.
- **Data Analysis:** The Fish Plasma Model (FPM) was applied to the measured hemolymph levels to evaluate its predictive capability for mollusks.

Protocol: Effects on Juvenile Brown Trout (*Salmo trutta*)

This study assessed behavioral, biochemical, and stress responses [5].

- **Test Organism:** Juvenile brown trout (*Salmo trutta f. fario*).
- **Exposure Regimen:** Fish were exposed for three weeks in a semi-static system to a range of amitriptyline nominal concentrations (1 to 1000 µg/L). Two concentrations of microplastics (10^4 and 10^5 particles/L) were tested separately and in co-exposure with amitriptyline.
- **Endpoint Measurements:**
 - **Biochemical Analysis:** After exposure, fish were euthanized, and tissues (brain, liver, muscle) were dissected and homogenized.
 - **Enzyme Activity:** Acetylcholinesterase (AChE) activity was measured in brain tissue using a spectrophotometric method, monitoring the rate of hydrolysis of a substrate like acetylcholine.
 - **Oxidative Stress:** Markers like lipid peroxidation (e.g., malondialdehyde levels) and activities of antioxidant enzymes (e.g., catalase, glutathione peroxidase) were measured in the liver.
 - **Stress Hormone:** Cortisol concentration was measured in skin mucus or tissue.
 - **Behavior:** Swimming behavior (e.g., distance moved, velocity, resting time) was analyzed in arenas under different stress-inducing conditions using video tracking software.

Protocol: Multigenerational Effects on Zebrafish (*Danio rerio*)

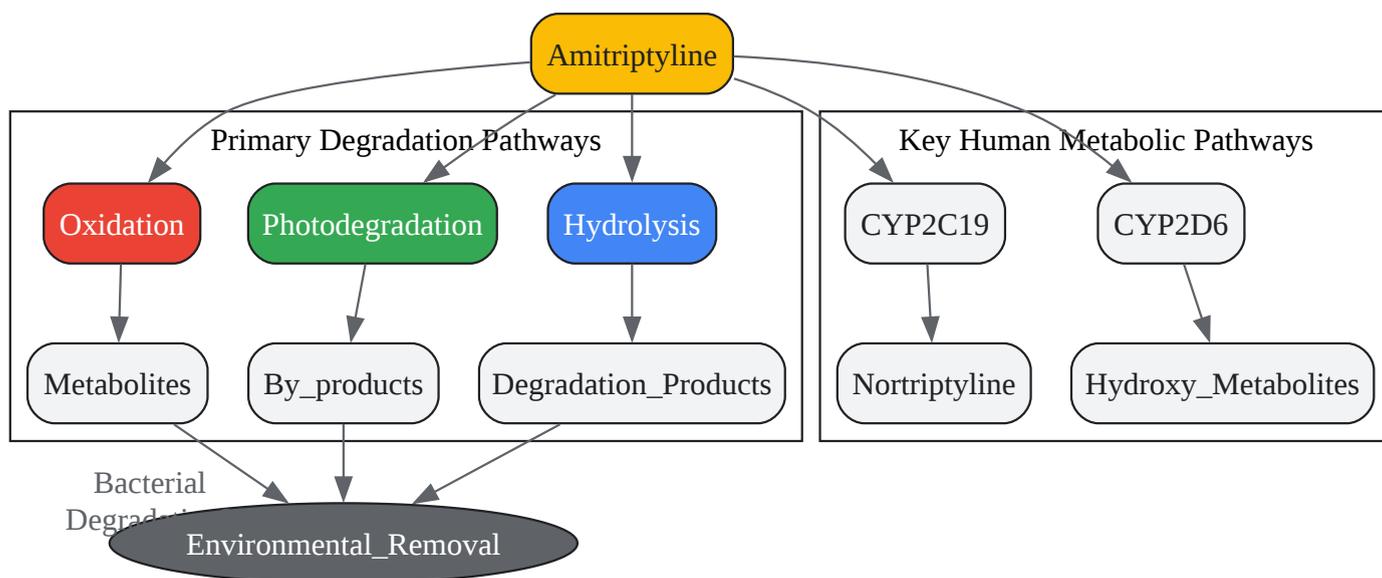
This study investigated behavioral and neurochemical effects across generations [6].

- **Test Organism:** Adult zebrafish (*Danio rerio*).
- **Exposure Regimen (F0 Generation):** Adult zebrafish were exposed to 0, 0.8, and 8 µg/L of amitriptyline for 14 days. Water was renewed regularly to maintain stable concentrations.
- **Offspring (F1 Generation):** The exposed fish were spawned, and their offspring (F1) were reared in clean, amitriptyline-free water until 5 days post-fertilization (dpf).
- **Endpoint Measurements:**
 - **Behavior (F0):** Locomotor activity (swimming velocity, duration of high mobility) and social interaction (body contact, chasing) were recorded and analyzed.
 - **Behavior (F1):** At 5 dpf, larval locomotor activity in response to light-dark transition was assessed.
 - **Neurotransmitter Analysis:** After behavioral tests, whole fish (F0) or larvae (F1) were homogenized. Levels of serotonin, dopamine, and their metabolites, as well as acetylcholine, were quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits.

Amitriptyline Degradation Pathways

Amitriptyline can be degraded in the environment through several chemical routes, which is relevant for understanding its persistence [7]. The diagram below illustrates the primary pathways involved in its

degradation process.



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This diagram illustrates the main pathways for amitriptyline degradation, including chemical processes and key metabolic routes in humans that lead to its breakdown [7].

How to Proceed with Missing Data

The absence of vapor pressure and Henry's Law constant data indicates these are likely experimental gaps.

- You may **estimate Henry's Law constant** using a structure-activity relationship (SAR) based on its known vapor pressure (if you can find or estimate it) and water solubility.
- Consult specialized **environmental chemistry handbooks** or **pharmaceutical life-cycle assessment databases** that may contain proprietary or unpublished data.

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References

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